

Peimisine CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Peimisine*

Cat. No.: *B163368*

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Peimisine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Peimisine, a naturally occurring steroidal alkaloid, has garnered significant attention within the scientific community for its diverse pharmacological activities. This technical guide provides a comprehensive overview of **Peimisine**, focusing on its chemical identity, and known biological effects. Detailed experimental methodologies and quantitative data are presented to support further research and development efforts. This document is intended to serve as a core resource for professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Chemical Identifiers

Peimisine is a well-characterized chemical entity with established identifiers crucial for accurate documentation and research. The primary CAS number for **Peimisine** is 19773-24-1[1][2]. A hydrochloride salt of **Peimisine** is also available and is identified by the CAS number 900498-44-4[3].

Identifier	Value	Source
CAS Number	19773-24-1	[1][2]
PubChem CID	161294	[1]
InChI Key	KYELXPJVGNZIGC-GKFGJCLESA-N	[1][2][4]
Canonical SMILES	<chem>C[C@H]1C[C@@H]2--INVALID-LINK--CC[C@H]4[C@@H]5CC(=O)[C@H]6C--INVALID-LINK--C)O)C">C@HNC1</chem>	[1]
Molecular Formula	C27H41NO3	[1][2][4]
Molecular Weight	427.62 g/mol	[2][4]
CAS Number (Hydrochloride)	900498-44-4	[3]

Biological Activities and Mechanisms of Action

Peimisine exhibits a range of biological activities, with notable anti-inflammatory, antioxidant, and antiasthmatic effects.

Anti-inflammatory and Antioxidant Activity

Peimisine has demonstrated significant anti-inflammatory and antioxidant properties. A key mechanism of action involves the modulation of the Keap1-Nrf2 signaling pathway, a critical regulator of cellular defense against oxidative stress. **Peimisine** has been shown to be involved in the KEAP1/NRF2 and JNK/MAPK signaling pathways, which play crucial roles in the cellular response to oxidative stress.

Antiasthmatic Effects

The antiasthmatic properties of **Peimisine** are attributed to its effects on tracheal smooth muscle.

Experimental Protocols

Detailed experimental protocols are essential for the replication and advancement of research. The following sections outline general methodologies that can be adapted for studying the biological activities of **Peimisine**.

Anti-inflammatory Assays in RAW 264.7 Macrophages

A common in vitro model to assess anti-inflammatory activity utilizes the RAW 264.7 macrophage cell line.

- **Cell Culture and Treatment:** RAW 264.7 cells are cultured in a suitable medium. To induce an inflammatory response, cells are stimulated with lipopolysaccharide (LPS). Test groups are treated with varying concentrations of **Peimisine** prior to or concurrently with LPS stimulation.
- **Nitric Oxide (NO) Production Assay:** The production of nitric oxide, a key inflammatory mediator, is quantified in the cell culture supernatant using the Griess reagent.
- **Cytokine Analysis:** The levels of pro-inflammatory cytokines, such as Interleukin-1 β (IL-1 β) and Tumor Necrosis Factor- α (TNF- α), in the cell culture supernatant are measured using Enzyme-Linked Immunosorbent Assay (ELISA) kits.
- **Cell Viability Assay:** To ensure that the observed effects are not due to cytotoxicity, cell viability is assessed using assays such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or CCK-8 (Cell Counting Kit-8) assay.

Antioxidant Activity Assays

The antioxidant potential of **Peimisine** can be evaluated using various in vitro chemical assays.

- **DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay:** This assay measures the ability of a compound to donate a hydrogen atom or an electron to the stable DPPH radical, resulting in a color change that is measured spectrophotometrically.
- **Phosphomolybdenum Assay:** This method assesses the total antioxidant capacity of a compound by measuring the reduction of Mo(VI) to Mo(V) by the antioxidant compound, which forms a green phosphate/Mo(V) complex with a maximum absorption at 695 nm.

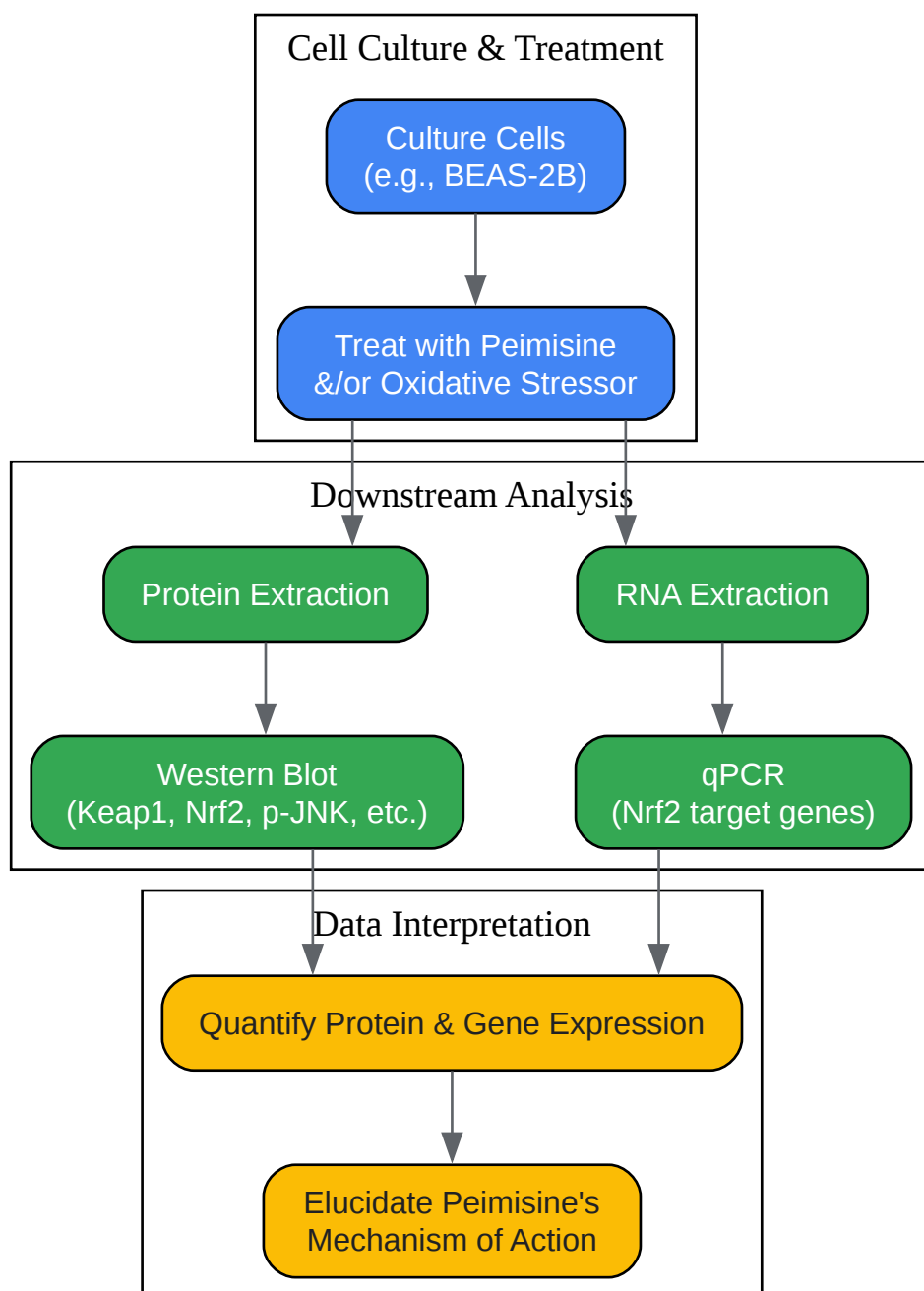
Tracheal Smooth Muscle Contraction Assay

The effects of **Peimisine** on airway smooth muscle can be investigated using an ex vivo organ bath setup.

- **Tissue Preparation:** Tracheal rings are isolated from an appropriate animal model (e.g., rat or guinea pig) and mounted in an organ bath containing a physiological salt solution, maintained at 37°C and aerated with carbogen (95% O₂, 5% CO₂).
- **Contraction and Relaxation Studies:** The tracheal rings are pre-contracted with a contractile agent such as carbachol or histamine. Once a stable contraction is achieved, cumulative concentrations of **Peimisine** are added to the organ bath to assess its relaxant effects. Changes in muscle tension are recorded using an isometric force transducer.

Signaling Pathway Analysis

The following diagram illustrates a generalized workflow for investigating the effect of **Peimisine** on a signaling pathway, such as the Keap1-Nrf2 pathway.

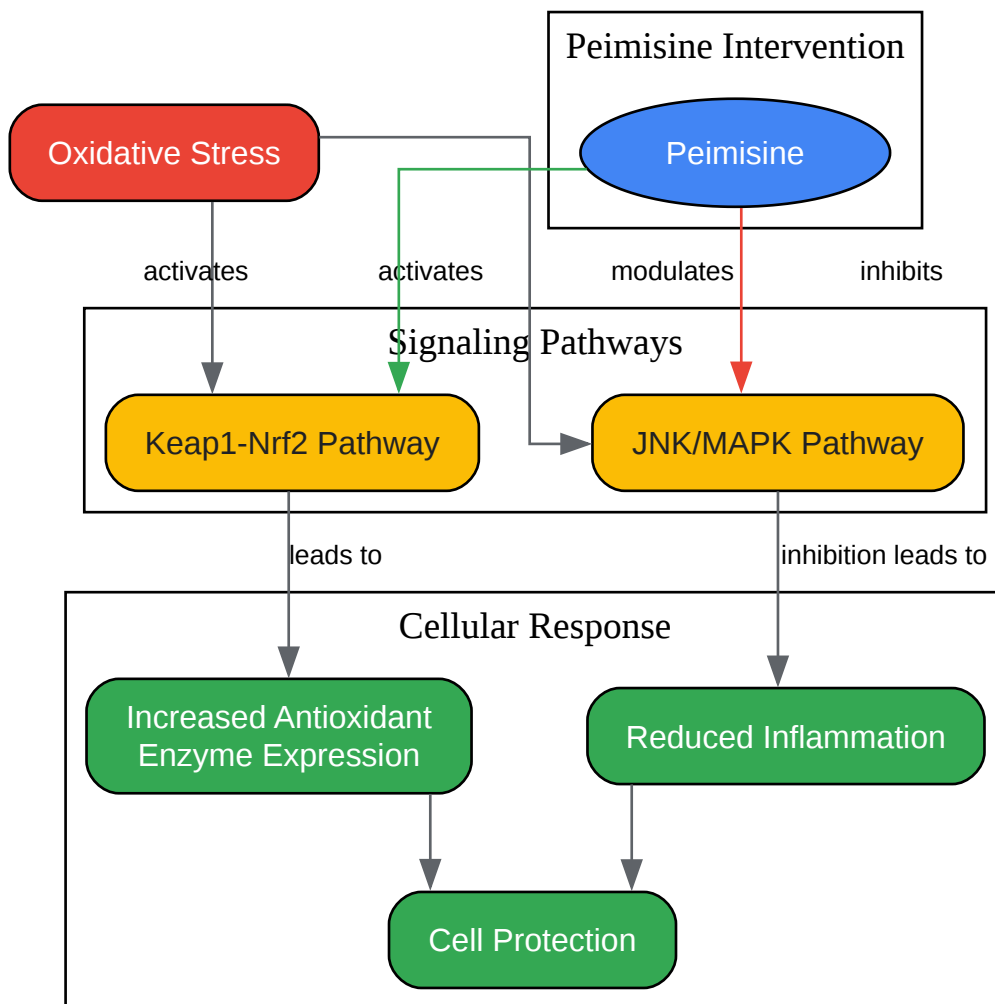


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Caption: A generalized workflow for studying the effect of **Peimisine** on cellular signaling pathways.

Logical Relationship of Peimisine's Antioxidant Mechanism

The following diagram illustrates the proposed mechanism of action for **Peimisine** in mitigating oxidative stress through the Keap1-Nrf2 and JNK/MAPK signaling pathways.



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Caption: Proposed mechanism of **Peimisine**'s antioxidant and anti-inflammatory action.

Conclusion

Peimisine is a promising natural compound with multifaceted biological activities that warrant further investigation. This technical guide provides a foundational understanding of its chemical properties and pharmacological effects, supported by established experimental frameworks. It is anticipated that this information will facilitate and inspire continued research into the therapeutic potential of **Peimisine**.

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References

- 1. Peimisine | C₂₇H₄₁NO₃ | CID 161294 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bocsci.com [bocsci.com]
- 3. caymanchem.com [caymanchem.com]
- 4. GSRS [gsrs.ncats.nih.gov]
- To cite this document: BenchChem. [Peimisine CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b163368#peimisine-cas-number-and-chemical-identifiers]

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